

Isosalipurposide: A Technical Guide to its Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Isosalipurposide*

Cat. No.: *B1672296*

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Introduction

Isosalipurposide, a chalcone glycoside, has garnered significant interest in the scientific community for its notable cytoprotective and antioxidant properties. This technical guide provides a comprehensive overview of the fundamental chemical properties of **Isosalipurposide**, its primary mechanism of action, and the experimental methodologies employed in its study.

Chemical Properties

Isosalipurposide, also known as Phlorizin chalcone, is a natural product that has been isolated from various plant species, including *Corylopsis coreana*.^[1] Its chemical structure consists of a chalcone backbone with a glucose moiety attached. The key chemical identifiers and properties are summarized in the table below.

Property	Value	Source
CAS Number	4547-85-7	[2]
Molecular Formula	C ₂₁ H ₂₂ O ₁₀	[2]
Molecular Weight	434.40 g/mol	[2]
Melting Point	172-173 °C	
Appearance	White crystalline solid	
Solubility	Soluble in water and organic solvents.	
Synonyms	Isosalipurposide, Phlorizin chalcone, Chalcononaringenin 2'-O-glucoside	[2]

Spectral Data

The structural elucidation of **Isosalipurposide** is confirmed through various spectroscopic techniques. While detailed spectra with peak assignments are often found in specific research publications, the characteristic spectral data are summarized below.

Spectroscopy	Key Features
^1H NMR	Signals corresponding to aromatic protons of the two phenyl rings, olefinic protons of the α,β -unsaturated ketone system, and protons of the glucose moiety.
^{13}C NMR	Resonances for the carbonyl carbon, aromatic carbons, olefinic carbons, and carbons of the glucosyl unit. A representative spectrum is available on PubChem.[2]
FT-IR	Characteristic absorption bands for hydroxyl (-OH) groups, a carbonyl (C=O) group of the chalcone, aromatic C=C stretching, and C-O stretching of the glycosidic bond.
UV-Vis	Absorption maxima characteristic of the chalcone chromophore, typically showing two main absorption bands. Chalcones generally exhibit a major absorption band around 340-390 nm (Band I) and a minor band around 220-270 nm (Band II).

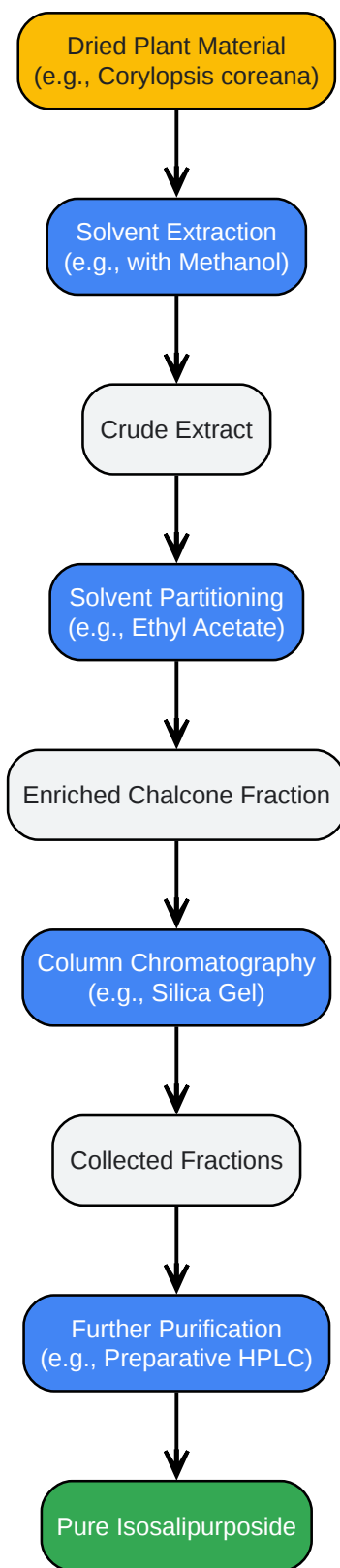
Biological Activity: Cytoprotection via Nrf2 Activation

The primary biological activity of **Isosalipurposide** investigated to date is its cytoprotective effect against oxidative stress. This effect is mediated through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[3]

Signaling Pathway

Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. Upon exposure to inducers like **Isosalipurposide**, this inhibition is released, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various target genes, leading to the transcription of a suite of antioxidant and cytoprotective

proteins, such as Heme Oxygenase-1 (HO-1) and Glutamate-Cysteine Ligase (GCL).[3] The activation of this pathway by **Isosalipurposide** has been shown to involve the upstream kinases, Extracellular signal-regulated kinase (ERK) and AMP-activated protein kinase (AMPK).[3]



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